

# ethylene and ethane toxicity comparative analysis

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**Compound Focus:** Ethene;ethenyl acetate

CAS No.: 104912-80-3

Cat. No.: S595908

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## Toxicity Profiles at a Glance

The table below summarizes the available toxicological data for ethylene. A direct comparison with ethane is not possible with the current data.

Compound	CAS Reg. No.	Acute Toxicity (LD <sub>50</sub> )	Key Toxicological Concerns & Mechanisms	Classification / Remarks
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| **Ethylene** | 74-85-1 [1] | Not classified for acute lethal toxicity in searched results | • **Metabolized to Ethylene Oxide (EO):** A known human carcinogen [2]. • **Inflammation Marker:** Produced endogenously during systemic inflammation and lipid peroxidation [3]. • **Hormone Disruption:** Associated with impaired glucose metabolism and increased risk of diabetes [2]. | IARC Group 1 (for its metabolite, Ethylene Oxide) [2]. Endogenous production is part of inflammatory response [3]. | | **Ethane** | Information Not Available | Information Not Available | Information Not Available | Information Not Available |

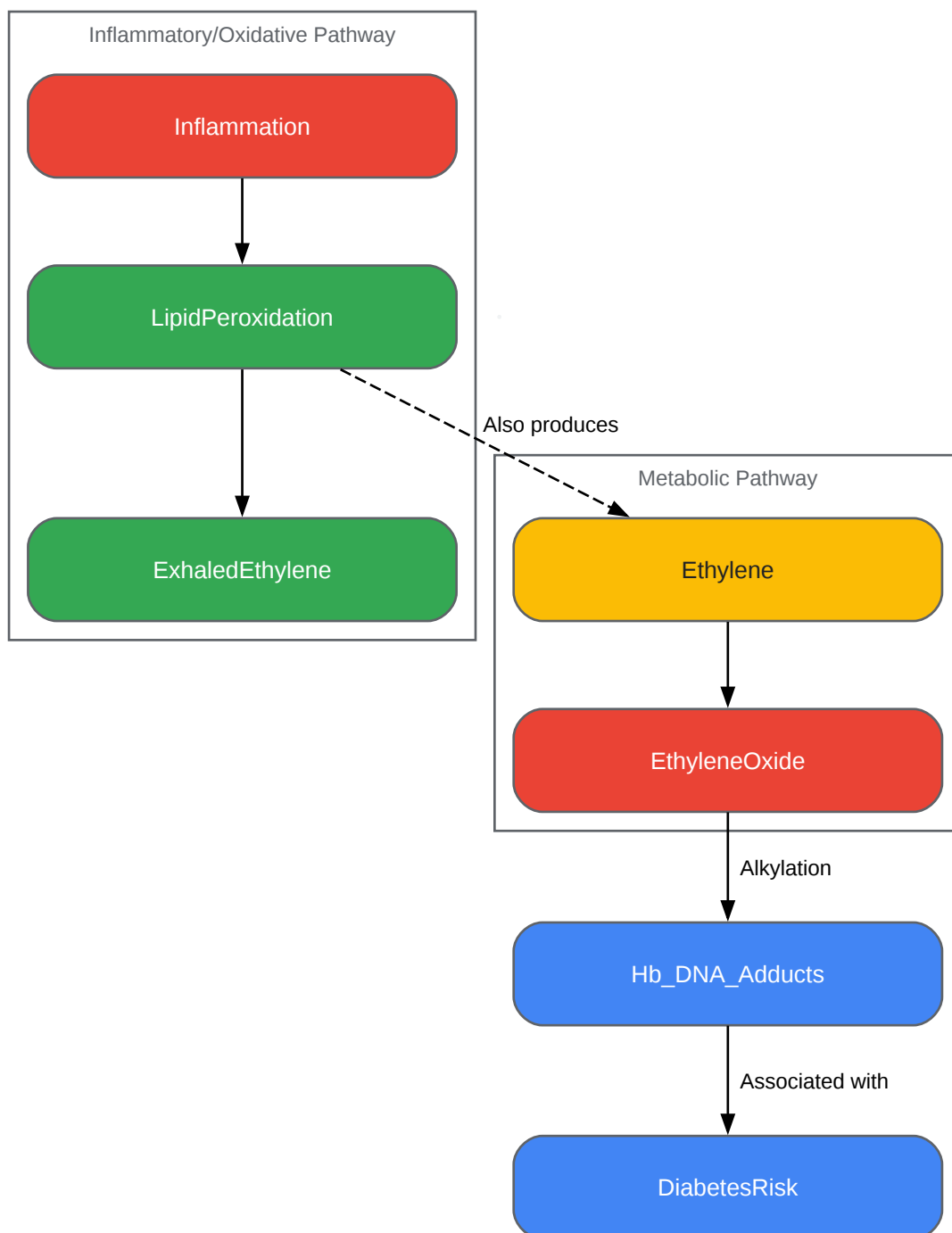
## Detailed Toxicity Mechanisms and Experimental Data

### Ethylene

Research indicates that ethylene's toxicity is largely linked to its metabolic conversion and role in human physiology.

- **Metabolic Activation to a Carcinogen:** Once inhaled, ethylene is metabolized in the body to **ethylene oxide (EO)**, a direct-acting alkylating agent [2]. EO forms adducts with proteins like hemoglobin (measured as N-(2-hydroxyethyl)valine, or HEV) and DNA, which is a key mechanism for its genotoxicity and carcinogenicity [1] [2]. The International Agency for Research on Cancer (IARC) classifies EO as **carcinogenic to humans (Group 1)** [2].
- **Endogenous Ethylene as an Inflammatory Marker:** Ethylene is not only an industrial chemical but also a natural product in the human body. Recent studies show it is produced as a direct product of **lipid peroxidation** during the respiratory burst of immune cells [3].
  - **Experimental Protocol:** In a human endotoxemia model, healthy volunteers were administered bacterial lipopolysaccharide (LPS) intravenously to induce systemic inflammation. Exhaled breath ethylene was monitored in real-time using **laser-based photoacoustic spectroscopy**. Ethylene levels increased rapidly, peaking at **60 minutes** post-LPS administration, preceding the peak of traditional inflammatory markers like cytokines. This confirms ethylene is an early marker of oxidative stress and inflammation [3].
- **Association with Glucose Metabolism Disorders:** A large cross-sectional study (n=3,200) using NHANES data linked ethylene exposure to impaired glucose metabolism.
  - **Experimental Protocol:** EO exposure was quantified by measuring hemoglobin adducts of EO (HbEO) in blood using high-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS). The study found a positive, dose-responsive association between HbEO levels and the prevalence of both prediabetes and diabetes. For each two-fold increase in HbEO, the risk of diabetes increased by 61% [2].

The diagram below illustrates the key metabolic and inflammatory pathways associated with ethylene toxicity in humans:



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## References

1. Ethylene - Some Industrial Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
2. Ethylene oxide exposure increases impaired glucose ... [pmc.ncbi.nlm.nih.gov]
3. Ethylene, an early marker of systemic inflammation in ... [nature.com]

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